

Cks17 Peptide: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Cks 17

Cat. No.: B1602720

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Introduction

Cks17 is a synthetic seventeen-amino-acid peptide (Sequence: LQNRRGLDLLFLKEGGL) homologous to a highly conserved immunosuppressive region of retroviral transmembrane proteins. It has garnered significant interest in immunological research due to its ability to modulate host immune responses. Specifically, Cks17 has been shown to suppress cell-mediated immunity and influence cytokine production profiles. These application notes provide detailed information on the solubility of Cks17, protocols for its preparation for cell culture experiments, and an overview of its known signaling pathways.

Data Presentation

Cks17 Peptide Properties and Recommended Solvents

Property	Value	Reference
Amino Acid Sequence	LQNRRGLDLLFLKEGGL	[1][2]
Molecular Formula	C ₈₇ H ₁₄₈ N ₂₆ O ₂₄	[1][2]
Molecular Weight	1942.29 g/mol	[2]
Appearance	Lyophilized white powder	General peptide property
Recommended Primary Solvent	Dimethyl sulfoxide (DMSO)	[3]
Recommended Secondary Diluent	Sterile water, phosphate-buffered saline (PBS), or cell culture medium	[3]

Recommended Working Concentrations for Cell Culture

Application	Cell Type	Working Concentration	Important Notes	Reference
Inhibition of lymphocyte proliferation	Murine splenocytes	~3-15 µM (conjugated to HSA)	Carrier protein was used in this study.	[4]
Inhibition of IL-2 production	EL4 cells	15 µM (conjugated to carrier)	Carrier protein was used in this study.	[5]
Induction of intracellular cAMP	Human monocyte cell line (THP-1), Human PBMCs	Dose-dependent	Unconjugated peptide was shown to be active.	[6]
Inhibition of delayed-type hypersensitivity	B6AF1 and C57BL/6J mice	10 µM (in vivo)	Unconjugated peptide had minimal effect in this in vivo model.	[5][7]

Experimental Protocols

Protocol 1: Reconstitution of Cks17 Peptide for Stock Solution

This protocol describes the preparation of a high-concentration stock solution of Cks17 peptide.

Materials:

- Lyophilized Cks17 peptide
- Sterile, anhydrous dimethyl sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized Cks17 peptide to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.
- **Solvent Addition:** Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. Carefully add the sterile DMSO to the vial using a calibrated micropipette.
- **Dissolution:** Gently vortex or sonicate the vial to ensure the peptide is completely dissolved. The resulting solution should be clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. Stock solutions in DMSO are typically stable for up to 6 months at -80°C or 1 month at -20°C.^[5]

Protocol 2: Preparation of Cks17 Working Solution for Cell Culture

This protocol outlines the dilution of the Cks17 stock solution to a final working concentration for treating cells in culture.

Materials:

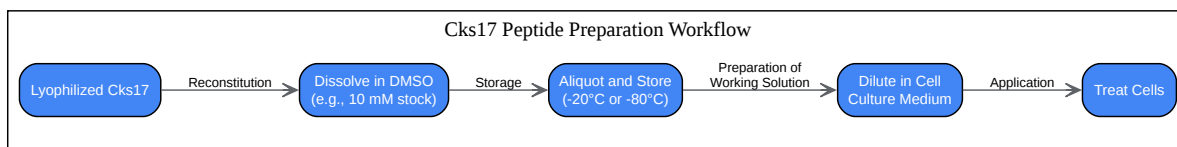
- Cks17 stock solution (from Protocol 1)
- Sterile cell culture medium or phosphate-buffered saline (PBS) appropriate for your cell line
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing: Thaw a single aliquot of the Cks17 stock solution at room temperature.
- Dilution: Prepare the final working solution by diluting the stock solution in the appropriate sterile cell culture medium or PBS.
 - Important: To minimize DMSO-induced cytotoxicity, the final concentration of DMSO in the cell culture should be kept as low as possible, ideally below 0.5% (v/v), and preferably at or below 0.1%.[\[3\]](#)[\[8\]](#)
 - For example, to prepare a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution. This would result in a final DMSO concentration of 0.1% if the stock was in 100% DMSO.
- Sterilization (if necessary): If the working solution is prepared in a buffer that is not already sterile, it can be filter-sterilized using a 0.22 μ m syringe filter.[\[5\]](#)
- Application to Cells: Add the prepared Cks17 working solution to your cell culture plates at the desired final concentration. Ensure proper mixing.

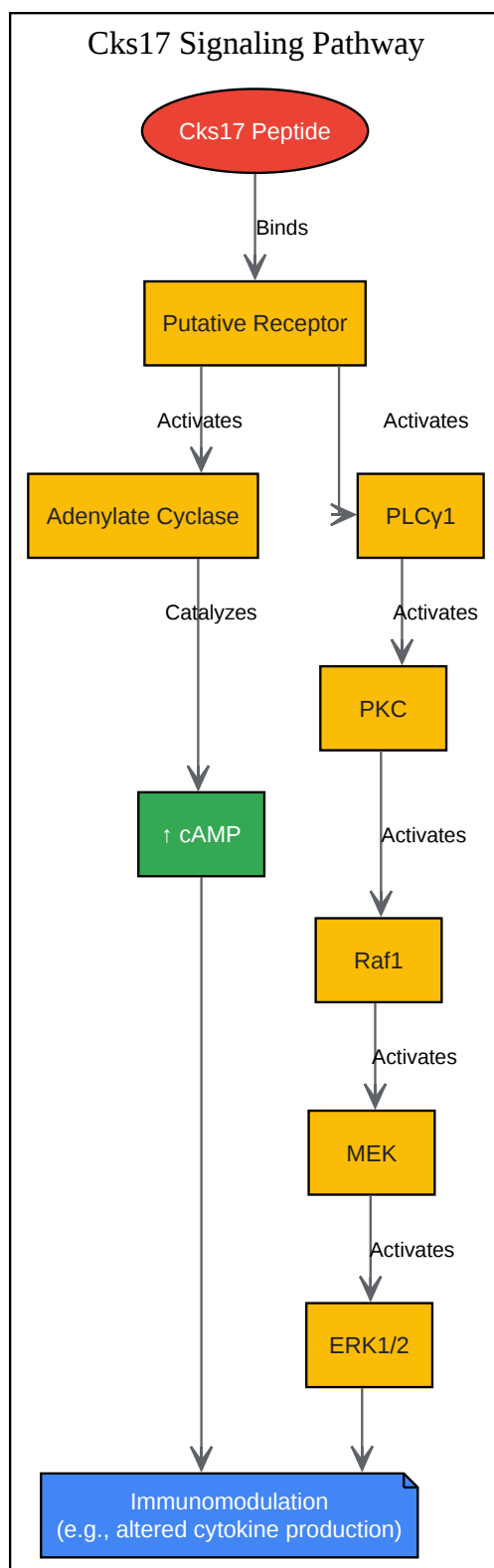
- Control: Prepare a vehicle control by adding the same final concentration of DMSO (without the peptide) to a parallel set of cells to account for any effects of the solvent.

Mandatory Visualizations



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Caption: Workflow for Cks17 peptide preparation.



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